# Biological activity of halogenated carboxylic acids

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An In-Depth Technical Guide to the Biological Activity of Halogenated Carboxylic Acids

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## Abstract

Halogenated carboxylic acids (HCAs), a class of compounds characterized by a carboxylic acid moiety with one or more hydrogen atoms substituted by halogens, are of significant interest to researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of their biological activities, from their environmental prevalence as disinfection byproducts to their complex interactions with cellular machinery and their potential as therapeutic agents. We will delve into the mechanisms of toxicity, structure-activity relationships, and key experimental protocols for their study, offering a foundational understanding for professionals in the field.

## Introduction: The Dual Nature of Halogenated Carboxylic Acids

Halogenated carboxylic acids (HCAs) are organic compounds that feature a carboxylic acid functional group with at least one halogen atom (fluorine, chlorine, bromine, or iodine) replacing

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a hydrogen atom on the alkyl chain.[1] Their chemical properties, particularly their acidity and reactivity, are significantly influenced by the nature and number of halogen substituents.[1] This class of molecules presents a fascinating duality: while some are known environmental contaminants with significant toxicological profiles, others, like dichloroacetic acid (DCA), have been investigated for their therapeutic potential.[2][3]

HCAs are prominently found as disinfection byproducts (DBPs) in drinking water, formed when disinfectants like chlorine react with natural organic matter.[4][5][6] This widespread human exposure necessitates a thorough understanding of their biological effects.[4] This guide will explore the multifaceted biological activities of HCAs, providing a technical resource for researchers and professionals in drug development and environmental science.

# Mechanisms of Toxicity and Biological Action

The biological effects of HCAs are diverse and depend on their specific chemical structure. The primary mechanisms of toxicity often involve enzyme inhibition, induction of oxidative stress, and genotoxicity.[7][8][9]

## Enzyme Inhibition: A Key Molecular Target

A significant body of evidence points to the inhibition of key metabolic enzymes as a primary mechanism of HCA toxicity.

- Glyceraldehyde-3-Phosphate Dehydrogenase (GAPDH): Monohaloacetic acids (monoHAAs) are potent inhibitors of GAPDH, a crucial enzyme in glycolysis.[8][10] The inhibitory potency of monoHAAs correlates with their alkylating potential and the leaving group ability of the halogen, following the order: iodoacetic acid > bromoacetic acid >> chloroacetic acid.[8] Inhibition of GAPDH disrupts cellular metabolism and energy homeostasis, leading to cytotoxicity and genotoxicity.[10][11]

- Pyruvate Dehydrogenase Complex (PDC): Dichloroacetic acid (DCA) is a well-characterized inhibitor of pyruvate dehydrogenase kinase (PDK).[2][3][12] PDK inactivates the pyruvate dehydrogenase complex (PDC), which links glycolysis to the tricarboxylic acid (TCA) cycle. By inhibiting PDK, DCA activates PDC, promoting the oxidation of pyruvate and reducing lactate production.[3][12] This mechanism is the basis for its investigation as a therapeutic agent for conditions associated with lactic acidosis and cancer.[2][3][13] Interestingly, while

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monoHAAs primarily target GAPDH, di- and tri-HAAs are weaker GAPDH inhibitors but can also activate PDC, potentially through PDK inhibition.[10][11]

## Oxidative Stress and Genotoxicity

Many HCAs can induce oxidative stress, a condition characterized by an imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify them.[7][9] This can lead to damage to cellular macromolecules, including DNA, and contribute to their genotoxic and carcinogenic effects.[7][9]

Some HCAs, such as dichloroacetic acid, dibromoacetic acid, and bromochloroacetic acid, can inhibit glutathione S-transferase zeta, an enzyme involved in their metabolism.[7][9] This inhibition leads to reduced clearance of the dihaloacetic acids, further inducing oxidative stress and activating stress-response pathways.[7][9] Several HCAs have been shown to be mutagenic in bacterial assays and can cause DNA damage in mammalian cells.[8][14]

# Structure-Activity Relationships: How Halogenation Dictates Biological Effects

The type, number, and position of halogen atoms on the carboxylic acid backbone are critical determinants of its biological activity.

## Monohaloacetic Acids (monoHAAs)

The toxicity of monoHAAs generally follows the trend of the halogen's leaving group ability: Iodoacetic acid (IAA) > Bromoacetic acid (BAA) > Chloroacetic acid (CAA).[8] This is directly linked to their potency as GAPDH inhibitors.[8] For instance, IAA and BAA are strong inhibitors of GAPDH and significantly reduce cellular ATP levels, while CAA is a much weaker inhibitor.[10][11]

## Di- and Trihaloacetic Acids

In contrast to monoHAAs, di- and trihalogenated acetic acids are generally weaker inhibitors of GAPDH.[10][11] However, compounds like dichloroacetic acid (DCA) and trichloroacetic acid (TCA) exhibit distinct biological activities. DCA's primary target is PDK, leading to the metabolic shift described earlier.[3][12] TCA is also a known carcinogen in rodents, although its precise mechanism is less clear.[15]

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The following table summarizes the primary molecular targets and relative toxicities of common halogenated carboxylic acids.

| Haloacetic Acid | Abbreviation | Primary Molecular Target(s) | Relative Toxicity/Potency |
|---|---|---|---|
| Iodoacetic Acid | IAA | GAPDH | High |
| Bromoacetic Acid | BAA | GAPDH | Moderate-High |
| Chloroacetic Acid | CAA | GAPDH | Low |
| Dichloroacetic Acid | DCA | Pyruvate Dehydrogenase Kinase (PDK) | Moderate (Carcinogenic) |
| Trichloroacetic Acid | TCA | Multiple/Less Defined | Moderate (Carcinogenic) |
| Dibromoacetic Acid | DBA | GAPDH, other | Moderate-High (Carcinogenic) |

# Carcinogenicity of Halogenated Carboxylic Acids

Several halogenated carboxylic acids are classified as potential or known carcinogens.[4][16]

## Dichloroacetic Acid (DCA) and Trichloroacetic Acid (TCA)

Both DCA and TCA are considered potential human carcinogens by the U.S. Environmental Protection Agency (EPA).[16] Animal studies have demonstrated that chronic exposure to high concentrations of DCA and TCA in drinking water can lead to an increased incidence of liver tumors in rodents.[15][17][18][19] The carcinogenic mechanisms are thought to involve a combination of factors, including oxidative stress, genotoxicity, and alterations in gene expression related to carcinogenicity.[7]

## Brominated Haloacetic Acids

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Brominated haloacetic acids, such as dibromoacetic acid (DBA) and tribromoacetic acid (TBA), are also of concern.[7] TBA is reasonably anticipated to be a human carcinogen based on its metabolism to the known carcinogen DBA and supporting mechanistic studies.[7]

# Therapeutic Potential of Dichloroacetate (DCA)

Despite its classification as a potential carcinogen, dichloroacetate (DCA) has been extensively studied for its therapeutic applications.[2][3] Its ability to inhibit PDK and thereby shift cellular metabolism from glycolysis to glucose oxidation forms the basis of these investigations.[3][12]

## Cancer Therapy

Cancer cells often exhibit a metabolic phenotype known as the "Warburg effect," characterized by increased glycolysis even in the presence of oxygen.[12] By reversing this effect, DCA has been shown to slow the growth of certain tumors in preclinical studies.[2][12] It is thought to induce apoptosis in cancer cells by restoring mitochondrial function.[2] However, clinical evidence supporting the use of DCA for cancer treatment in humans is still limited.[2]

## Metabolic Disorders

DCA has been investigated for the treatment of lactic acidosis, a condition characterized by the buildup of lactate in the body.[13][20] While it can effectively lower blood lactate levels, clinical trials in both children and adults with congenital and acquired lactic acidosis have shown mixed results regarding clinical benefit.[2]

The primary dose-limiting toxicity of DCA is a reversible peripheral neuropathy.[13][21]

# Experimental Protocols for Studying Halogenated Carboxylic Acids

Investigating the biological activity of HCAs requires a range of in vitro and in vivo experimental approaches.

## In Vitro Assays

- Enzyme Inhibition Assays: To assess the inhibitory effects of HCAs on specific enzymes like GAPDH or PDK, purified enzyme preparations or cell lysates can be used. The enzyme

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activity is measured in the presence and absence of the HCA, allowing for the determination of inhibitory constants (e.g., IC50).

- Cytotoxicity Assays: Standard cytotoxicity assays, such as the MTT or LDH release assay, can be used to determine the concentration-dependent toxicity of HCAs in cultured cells.

- Genotoxicity Assays: A battery of genotoxicity tests is often employed to assess the DNA-damaging potential of HCAs. These can include the Ames test for mutagenicity in bacteria, the micronucleus test for chromosomal damage in mammalian cells, and the comet assay for detecting DNA strand breaks.[14]

## In Vivo Studies

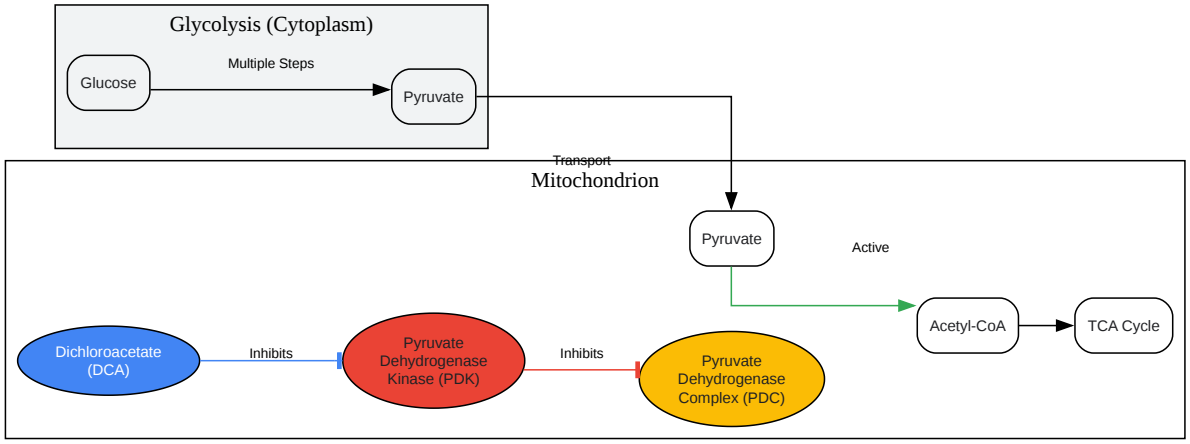
- Rodent Carcinogenicity Bioassays: Long-term exposure studies in rodents, typically through drinking water, are the gold standard for assessing the carcinogenic potential of HCAs.[17][18][19] These studies involve histopathological examination of tissues to identify tumor formation.

- Metabolomic and Proteomic Analyses: Advanced analytical techniques can be used to investigate the global changes in metabolites and proteins in cells or tissues exposed to HCAs. This can provide valuable insights into the mechanisms of action and identify novel biomarkers of exposure and effect.

# Visualization of Key Pathways and Workflows

## Mechanism of Action of Dichloroacetate (DCA)

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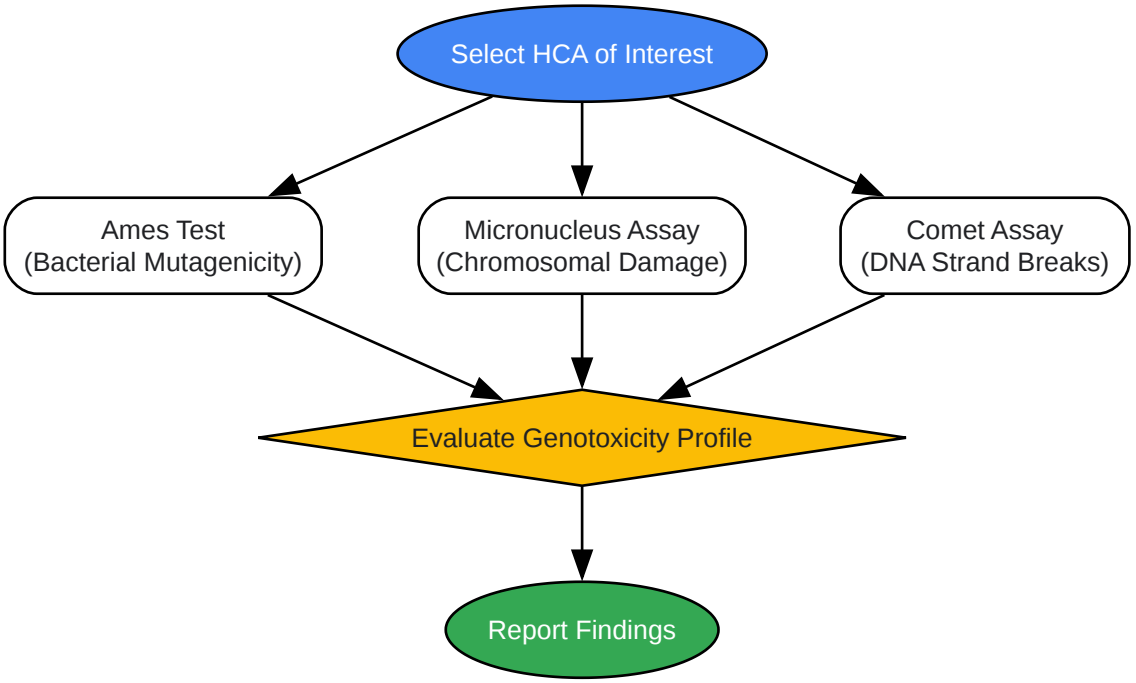



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Caption: Mechanism of Dichloroacetate (DCA) Action.

# Experimental Workflow for Assessing HCA Genotoxicity

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## Sources

- 1. Haloacetic acids - Wikipedia [en.wikipedia.org]
- 2. Dichloroacetic acid - Wikipedia [en.wikipedia.org]
- 3. Therapeutic applications of dichloroacetate and the role of glutathione transferase zeta-1 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. RoC Review of Haloacetic Acids Found as Water Disinfection By-products [ntp.niehs.nih.gov]
- 5. Haloacetic acids (HAAs) - Environment, Conservation and Climate Change [gov.nl.ca]
- 6. softprowatersystems.com [softprowatersystems.com]
- 7. Haloacetic Acids Found as Water Disinfection Byproducts (Selected) - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]

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- 8. pubs.acs.org [pubs.acs.org]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Haloacetic Acid Water Disinfection Byproducts Affect Pyruvate Dehydrogenase Activity and Disrupt Cellular Metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. ccnm.edu [ccnm.edu]
- 13. The pharmacology of dichloroacetate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Comparative genotoxicity of halogenated acetic acids found in drinking water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. oehha.ca.gov [oehha.ca.gov]
- 16. des.nh.gov [des.nh.gov]
- 17. Evaluation of Dichloroacetic Acid for Carcinogenicity in Genetically Modified Tg.AC Hemizygous and p53 Haploinsufficient Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 18. The carcinogenicity of dichloroacetic acid in the male B6C3F1 mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. academic.oup.com [academic.oup.com]
- 20. pediatriconcall.com [pediatriconcall.com]
- 21. droracle.ai [droracle.ai]

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